

A Comparative Guide to Analytical Methods for Creosol Determination

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Compound of Interest

Compound Name: Creosol

Cat. No.: B1669609

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Analytical Techniques for the Quantification of **Creosol** Isomers

The accurate determination of cresol (methylphenol) isomers—ortho-cresol, meta-cresol, and para-cresol—is critical in various fields, including pharmaceutical manufacturing, environmental monitoring, and toxicological studies. In the pharmaceutical industry, cresols are commonly used as preservatives in injectable drug formulations. Their concentration must be carefully controlled to ensure product stability and patient safety. This guide provides a comprehensive cross-validation of the most common analytical methods for **creosol** determination: High-Performance Liquid Chromatography (HPLC) with UV detection, Gas Chromatography (GC) coupled with Mass Spectrometry (MS) or Flame Ionization Detection (FID), and UV-Vis Spectrophotometry.

Performance Comparison of Analytical Methods

The selection of an appropriate analytical method for **creosol** determination depends on several factors, including the required sensitivity, selectivity, sample matrix, and the specific cresol isomers to be quantified. The following tables summarize the key performance parameters of each method based on available experimental data.

Table 1: Performance Characteristics of HPLC-UV for Cresol Determination

Validation Parameter	Performance Data	References
Linearity (R^2)	> 0.99	[1](2--INVALID-LINK--)
Range	75 - 120 µg/mL	[1](2--INVALID-LINK--)
Accuracy (% Recovery)	98% - 102%	[1](--INVALID-LINK--)
Precision (% RSD)	< 2% (Intra-day), < 3% (Inter-day)	[1](2--INVALID-LINK--)
Limit of Detection (LOD)	1.996 IU/mL (for Insulin Detemir with m-cresol)	(--INVALID-LINK--)
Limit of Quantification (LOQ)	30.2 µg/mL (for m-cresol)	(--INVALID-LINK--)

Table 2: Performance Characteristics of GC-MS for Cresol Determination

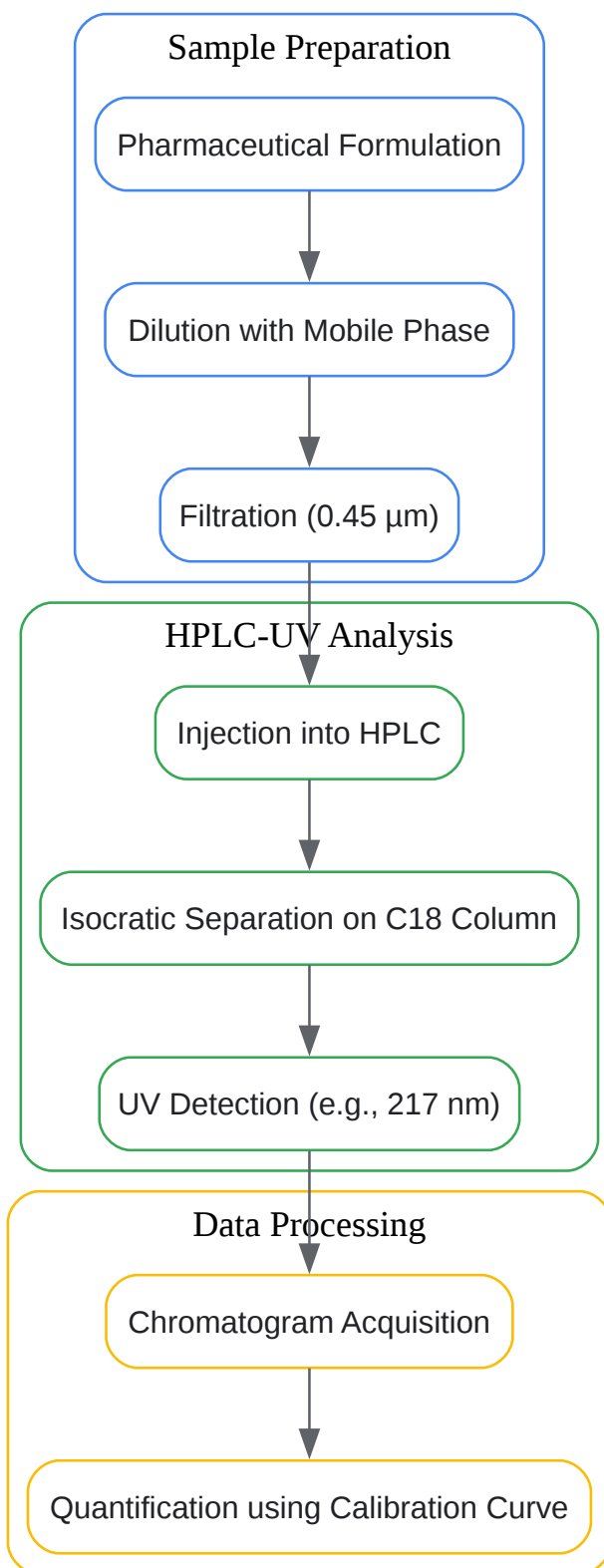
Validation Parameter	Performance Data	References
Linearity (R^2)	> 0.999	[3](--INVALID-LINK--)
Range	5 - 200 µg/mL (for urinary phenols)	[4](--INVALID-LINK--)
Accuracy (% Recovery)	80% - 120%	[5](--INVALID-LINK--)
Precision (% RSD)	< 16.6%	[5](--INVALID-LINK--)
Limit of Detection (LOD)	0.1 - 0.2 µg/mL	[5](--INVALID-LINK--)
Limit of Quantification (LOQ)	5.0 µg/mL (for urinary phenols)	[4](--INVALID-LINK--)

Table 3: Performance Characteristics of UV-Vis Spectrophotometry for Cresol Determination

Validation Parameter	Performance Data	References
Linearity	Good for pure isomeric mixtures	[6](--INVALID-LINK--)
Specificity	Fails for reaction mass analysis due to overlapping spectra	[6](--INVALID-LINK--)
Detection Limits	Generally less sensitive than chromatographic methods	[7](--INVALID-LINK--)

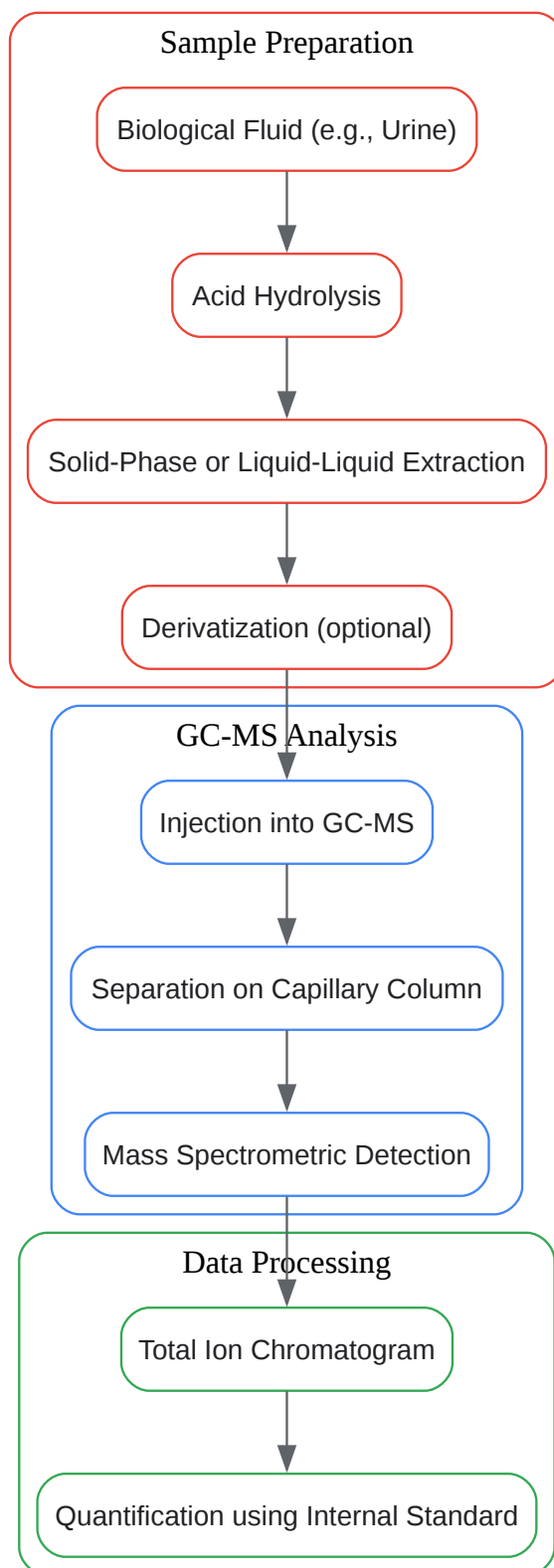
Experimental Workflows

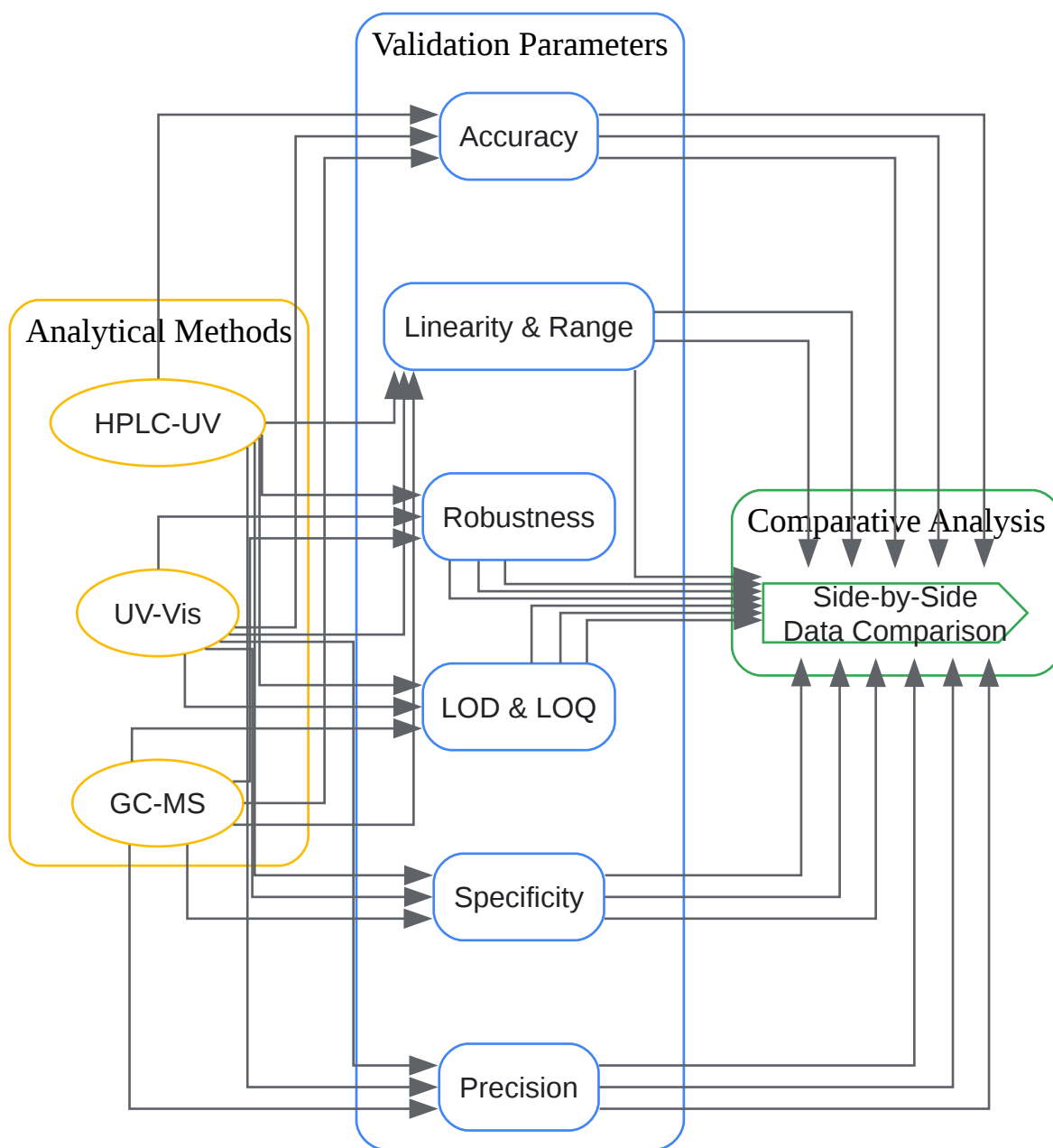
The following diagrams illustrate the typical experimental workflows for the determination of cresol by HPLC-UV, GC-MS, and the logical process of cross-method validation.



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HPLC-UV workflow for cresol determination.





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